2-Chloro-N,N-diethylacetamide chemical properties

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Compound of Interest

Compound Name:	*2-Chloro-N,N-diethylacetamide*
CAS No.:	*2315-36-8*
Cat. No.:	*B105690*

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Technical Whitepaper: **2-Chloro-N,N-diethylacetamide** (CDEA)

Subtitle:A Bifunctional Electrophile for Pharmaceutical and Agrochemical Synthesis

Executive Summary

2-Chloro-N,N-diethylacetamide (CDEA; CAS: 2315-36-8) is a critical

-haloamide intermediate used primarily as an alkylating agent in organic synthesis. Characterized by a dual-reactive profile—combining the electrophilicity of an alkyl chloride with the stability of a tertiary amide—CDEA serves as a "molecular handle" for introducing the N,N-diethylacetamide moiety into complex scaffolds. This guide details its physicochemical properties, production dynamics, reactivity mechanisms (specifically nucleophilic substitution), and its pivotal role in the synthesis of pharmaceuticals like Azintamide.

Chemical Identity & Physicochemical Profile

CDEA presents as a colorless to pale yellow liquid at room temperature.[1][2] Its utility stems from the activation of the

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-carbon by the adjacent carbonyl group, making the chlorine atom highly susceptible to displacement by nucleophiles (thiols, amines, phenols).

Table 1: Physicochemical Specifications

Property	Value	Context
CAS Number	2315-36-8	Unique Identifier
Molecular Formula		MW: 149.62 g/mol
IUPAC Name	2-Chloro-N,N-diethylacetamide	Synonyms: -Chloro-N,N-diethylacetamide
Density	1.09 g/mL	At 20–25°C
Boiling Point	114–116°C	At 23 hPa (Vacuum)
Boiling Point	182–186°C	At 760 mmHg (Standard)
Solubility	Miscible	Soluble in DCM, Ethanol, Toluene, Acetone
Flash Point	~113°C (Closed Cup)	Combustible

Synthesis & Production Dynamics

The industrial synthesis of CDEA follows a standard Schotten-Baumann type acylation, reacting chloroacetyl chloride with diethylamine.

Reaction Mechanism

The reaction proceeds via nucleophilic acyl substitution. Diethylamine attacks the carbonyl carbon of chloroacetyl chloride, displacing the chloride ion.

- Critical Control Point: The reaction is highly exothermic. Temperature control (<5°C) is essential to prevent hydrolysis of the acid chloride or double-alkylation side reactions.
- Scavenging: An acid scavenger (typically excess diethylamine or an inorganic base like NaOH/

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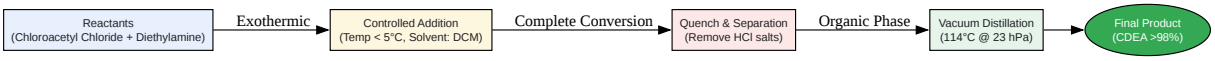
) is required to neutralize the HCl byproduct.

Operational Protocol (Laboratory Scale)

- Setup: A 3-neck flask equipped with a mechanical stirrer, dropping funnel, and thermometer. Solvent: Dichloromethane (DCM) or Toluene.
- Charging: Charge Diethylamine (1.1 eq) and Base (e.g., Triethylamine or aqueous NaOH) into the solvent. Cool to 0°C.
- Addition: Add Chloroacetyl chloride (1.0 eq) dropwise, maintaining internal temperature <5°C.
- Workup: Quench with water. Separate the organic layer.[3][4][5] Wash with dilute HCl (to remove unreacted amine) and brine.
- Purification: Dry over

  and concentrate. Distill under reduced pressure (vacuum) to obtain pure CDEA.

Figure 1: Synthesis Workflow (DOT Visualization)



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Caption: Step-by-step synthesis workflow for **2-Chloro-N,N-diethylacetamide** emphasizing temperature control.

Reactivity Profile: The Electrophilic Handle

CDEA is a "soft" electrophile. The chlorine atom is a good leaving group, and the adjacent carbonyl enhances the rate of

reactions with specific nucleophiles.

Primary Pathway: Nucleophilic Substitution ( )

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- Thiol Alkylation (Thioether Formation): Reaction with thiols (R-SH) in the presence of a base (e.g.,

) yields

  -thioacetamides. This is the most industrially relevant pathway for pharmaceutical synthesis.

- Amine Alkylation: Reaction with primary or secondary amines yields glycinamides (amino-acetamides).

  - Note: Steric hindrance from the diethyl groups on the amide nitrogen can influence the conformation but generally does not impede attack at the

    -carbon.

Secondary Pathway: Finkelstein Reaction

To increase reactivity, CDEA can be treated with NaI in acetone to generate the in situ iodo-analog (2-Iodo-N,N-diethylacetamide), which is a superior electrophile for sluggish nucleophiles.

Applications in Drug Development & Agrochemicals

Pharmaceutical Case Study: Azintamide

CDEA is the direct alkylating agent used to synthesize Azintamide, a choleretic drug (bile stimulant).

- Mechanism: S-alkylation.
- Reactants: 6-chloropyridazine-3-thiol + CDEA.
- Outcome: The thiol sulfur attacks the

  -carbon of CDEA, displacing chloride to form the thioether linkage.

Figure 2: Azintamide Synthesis Pathway (DOT Visualization)

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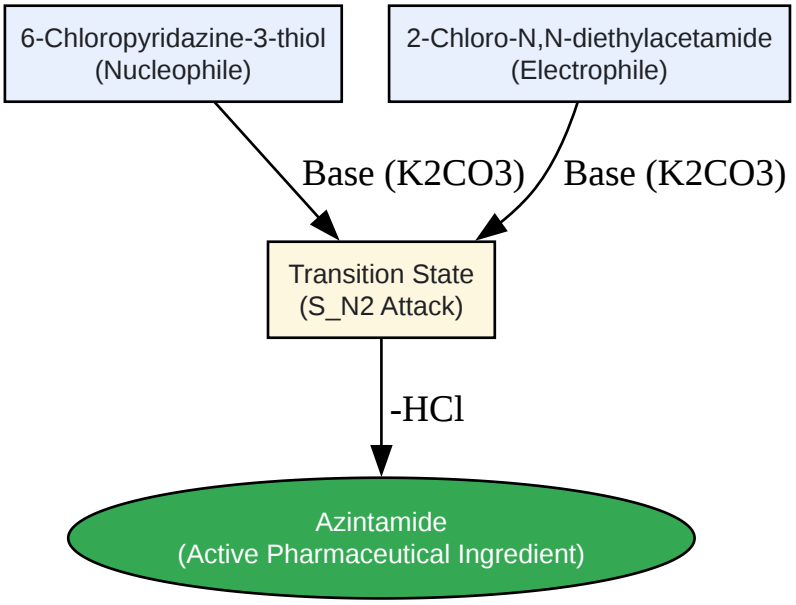

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Caption: Synthesis of Azintamide via S-alkylation of CDEA.

Agrochemical Precursors

CDEA serves as a generic building block for chloroacetamide class herbicides and their derivatives. It is used to introduce the

-diethyl moiety, which modulates lipophilicity and soil mobility in active ingredients.

- Entacapone Intermediate: CDEA can be converted to 2-cyano-N,N-diethylacetamide (via reaction with NaCN), a key intermediate in the synthesis of the Parkinson's drug Entacapone.

Advanced Materials (Calixarenes)

In supramolecular chemistry, CDEA is used to functionalize the lower rim of calix[4]arenes, creating amide-based ionophores selective for alkali metals.

Safety & Handling (GHS Standards)

CDEA is a potent alkylating agent and must be handled with strict engineering controls.

- Acute Toxicity: Harmful if swallowed (H302) or in contact with skin (H311).

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- Irritation: Causes skin irritation (H315) and serious eye irritation (H319).[6]
- Respiratory: May cause respiratory irritation (H335).[6]
- Handling Protocol:
  - Always use in a fume hood.
  - Wear nitrile gloves (breakthrough time >480 min) and chemical splash goggles.
  - Decontamination: Spills should be treated with dilute ammonia or ethanolic KOH to hydrolyze the active chloride before disposal.

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